(3-Ethoxy-5-methyl-phenyl)-methanol structural analysis

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Compound of Interest

Compound Name: *(3-Ethoxy-5-methyl-phenyl)-methanol*

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An In-Depth Technical Guide to the Structural Analysis of **(3-Ethoxy-5-methyl-phenyl)-methanol**

Abstract

This technical guide provides a comprehensive framework for the structural elucidation of **(3-Ethoxy-5-methyl-phenyl)-methanol**, a substituted aron to researchers in synthetic chemistry and drug development. Moving beyond a simple recitation of analytical data, this document details the strategic spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. We emphasize the causa experimental choices and data interpretation, offering field-proven insights to ensure a robust and validated structural assignment. This guide is desig practical reference for scientists engaged in the characterization of novel organic molecules.

Introduction and Molecular Overview

(3-Ethoxy-5-methyl-phenyl)-methanol belongs to the benzyl alcohol class of compounds, which are foundational structures in organic chemistry.[1] substitution pattern on the aromatic ring—an ethoxy group, a methyl group, and a hydroxymethyl group at the 1, 3, and 5 positions—imparts specific properties that influence its reactivity and potential biological activity. Accurate structural verification is the bedrock of any further investigation, from re pharmacological screening.[2] This guide presents a multi-faceted analytical workflow designed to unequivocally confirm the molecular structure of th

Below is a diagram of the target molecule, **(3-Ethoxy-5-methyl-phenyl)-methanol**, with key functional groups highlighted.

Caption: Structure of **(3-Ethoxy-5-methyl-phenyl)-methanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Map

NMR spectroscopy is the most powerful technique for elucidating the carbon-hydrogen framework of an organic molecule. We will utilize both ^{1}H and the precise connectivity of the target compound.

Expertise & Rationale: ^{1}H NMR Spectroscopy

^{1}H NMR provides information on the number of distinct proton environments, their electronic surroundings (chemical shift), their neighboring protons (and their relative quantities (integration). For **(3-Ethoxy-5-methyl-phenyl)-methanol**, we expect distinct signals for the ethoxy, methyl, hydroxymethy hydroxyl protons.

Predicted ^{1}H NMR Data:

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Integration	Rationale for Pre
-CH_2OH (Hydroxyl)	~1.5 - 2.5	Singlet (broad)	1H	Labile proton, chem vary with concentra solvent.
-OCH_2CH_3 (Ethoxy)	~1.40	Triplet (t)	3H	Shielded alkyl proto the adjacent methyl
Ar-CH_3 (Methyl)	~2.35	Singlet (s)	3H	Benzylic methyl pro deshielded by the a
-OCH_2CH_3 (Ethoxy)	~4.05	Quartet (q)	2H	Methylene protons the adjacent oxyger coupled to the meth
Ar-CH_2OH (Hydroxymethyl)	~4.65	Singlet (s)	2H	Benzylic methylene deshielded by the a and the hydroxyl gr
Aromatic Protons (Ar-H)	~6.70 - 6.85	Singlets (s) or multiplets (m)	3H	Protons on the elec aromatic ring. Their positions may lead closely spaced sign

Expertise & Rationale: ^{13}C NMR Spectroscopy

^{13}C NMR spectroscopy maps the carbon skeleton. The chemical shifts are highly sensitive to the electronic environment, providing a unique fingerprir

Predicted ^{13}C NMR Data:

Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale for Prediction
-OCH_2CH_3 (Ethoxy)	~15.0	Standard chemical shift for a terminal methy ethoxy substituent.
Ar-CH_3 (Methyl)	~21.5	Typical chemical shift for a methyl group atta aromatic ring.
-OCH_2CH_3 (Ethoxy)	~63.5	Carbon adjacent to an ether oxygen is signif deshielded.[5][6]
Ar-CH_2OH (Hydroxymethyl)	~65.0	Benzylic carbon attached to an oxygen atom
Aromatic Carbons (Ar-C)	~112 - 145	Aromatic carbons appear in a wide range. C attached to oxygen will be further downfield.
Ar-C-OCH_2CH_3	~159.0	Aromatic carbon directly bonded to the highl electronegative oxygen of the ethoxy group.

Experimental Protocol: NMR Data Acquisition

This protocol ensures high-quality, reproducible data.

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of **(3-Ethoxy-5-methyl-phenyl)-methanol**.
  - Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube. Chloroform-d ($CDCl_3$) is a good first dissolve many organic compounds.

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- Add a small amount of an internal standard, such as tetramethylsilane (TMS, 0 ppm), if not already present in the solvent.[7]

- Instrument Setup (400 MHz Spectrometer):
  - Insert the sample into the spectrometer and allow it to equilibrate to the probe temperature (~298 K).
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity, aiming for a narrow and symmetrical peak shape for the solvent residual peak.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-pulse ^{1}H spectrum.
  - Use a 90° pulse angle and a relaxation delay of at least 5 seconds to ensure accurate integration.
  - Collect a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum. This removes C-H splitting and enhances the signal-to-noise ratio.
  - Use a sufficient number of scans (e.g., 1024 or more) as the ^{13}C nucleus is much less sensitive than ^{1}H.
- Data Processing:
  - Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs).
  - Calibrate the chemical shift scale using the TMS signal (0.00 ppm) or the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm for ^{1}H and 77.16 ppm fc
  - Integrate the ^{1}H signals and assign the multiplicities and chemical shifts for all peaks.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and offers structural clues through its fragmentation pattern. Electron Ionization (E technique for this type of analysis.

Expertise & Rationale: Interpreting the Mass Spectrum

Upon electron impact, **(3-Ethoxy-5-methyl-phenyl)-methanol** will form a molecular ion ($M^{+\bullet}$), whose mass-to-charge ratio (m/z) corresponds to the r ion will then undergo characteristic fragmentation. The molecular weight of $C_{10}H_{14}O_2$ is 166.22 g/mol .

Predicted Mass Spectrometry Fragmentation:

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m/z Value	Proposed Fragment	Rationale for Fragmentation
166	$[M]^{+\bullet}$	Molecular Ion
149	$[M - OH]^+$	Loss of the hydroxyl radical, a common fragr alcohols.
137	$[M - CH_2OH]^+$	Loss of the hydroxymethyl radical.
121	$[M - OCH_2CH_3]^+$	Cleavage of the ethoxy group.
108	$[M - C_3H_6O]^{+\bullet}$	Complex rearrangement and loss.
91	$[C_7H_7]^+$	Tropylium ion, a very stable fragment charac benzyl compounds, formed after rearrangem
79	$[C_6H_7]^+$	A common fragment from benzyl alcohol der
77	$[C_6H_5]^+$	Phenyl cation, resulting from cleavage of the

```
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MolIon -> Frag137 [label="- •CH₂OH"];
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Frag91 -> Frag77 [label="- CH₂"];
}
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Caption: Predicted major fragmentation pathways for **(3-Ethoxy-5-methyl-phenyl)-methanol**.

Experimental Protocol: GC-MS Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is ideal for this analysis, as it separates the sample from any potential impurities before it enters t spectrometer.

- Sample Preparation:
  - Prepare a dilute solution of the sample (~1 mg/mL) in a volatile organic solvent such as methanol or ethyl acetate.
- GC Method:
  - Injector: Set to 250 °C.
  - Column: Use a standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - Oven Program: Start at 80 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 15 °C/min. Hold at 280 °C for 5 minutes.

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- MS Method:
  - Ion Source: Electron Ionization (EI) at 70 eV.[9]
  - Source Temperature: 230 °C.
  - Mass Range: Scan from m/z 40 to 400.
- Data Analysis:
  - Identify the peak corresponding to the target compound in the total ion chromatogram (TIC).
  - Extract the mass spectrum for that peak.
  - Identify the molecular ion peak and analyze the fragmentation pattern, comparing it to predicted pathways and library data (e.g., NIST).[9]

Infrared (IR) Spectroscopy: Functional Group Identification

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule.

Expertise & Rationale: Key IR Absorptions

The IR spectrum will confirm the presence of the hydroxyl (-OH), C-O ether, and aromatic C-H bonds.

Predicted IR Data:

Wavenumber (cm^{-1})	Functional Group	Vibration Type	Rationale for Prediction
~3350 (broad)	O-H (Alcohol)	Stretching	The broadness is due to hyd bonding.
~3030	C-H (Aromatic)	Stretching	Characteristic for sp^2 C-H bo
~2980, ~2870	C-H (Alkyl)	Stretching	From the methyl, ethyl, and r groups.
~1600, ~1480	C=C (Aromatic)	Stretching	Ring skeletal vibrations.
~1250 and ~1050	C-O (Aryl-Alkyl Ether)	Stretching	Phenyl alkyl ethers typically s strong C-O stretching bands.
~1040	C-O (Alcohol)	Stretching	Primary alcohol C-O stretch.

Experimental Protocol: ATR-IR Spectroscopy

Attenuated Total Reflectance (ATR) is a modern technique that requires minimal sample preparation.

- Instrument Setup:
  - Ensure the ATR crystal (typically diamond or germanium) is clean.
  - Record a background spectrum of the empty ATR stage. This will be automatically subtracted from the sample spectrum.
- Sample Analysis:
  - Place a small amount of the solid or liquid sample directly onto the ATR crystal.
  - Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal.
  - Acquire the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.

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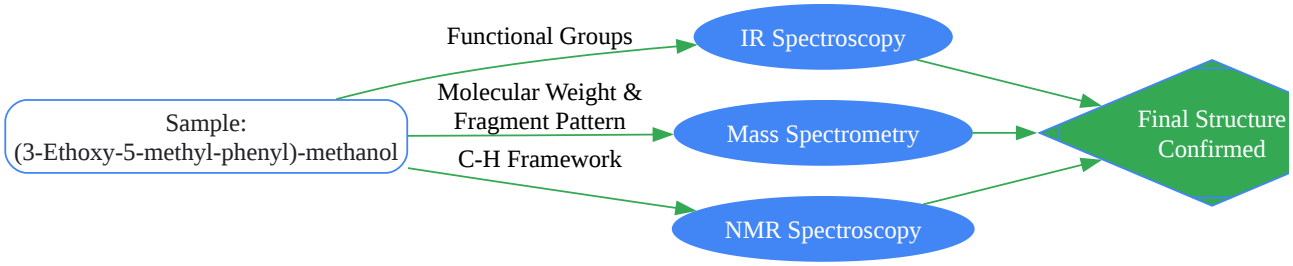
- Data Analysis:
  - Identify and label the major absorption bands in the spectrum.
  - Correlate the observed bands with the known functional groups of the target molecule. The absence of other strong peaks (e.g., a carbonyl C=O cm⁻¹) is also a key piece of structural confirmation.[6]

Integrated Structural Elucidation Workflow

The power of this multi-technique approach lies in the integration of all data points. No single technique is sufficient, but together they provide an una proof.



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Caption: Integrated workflow for structural verification.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **(3-Ethoxy-5-methyl-phenyl)-methanol** is not widely available, prudent laboratory practice dictates han afforded to similar aromatic alcohols and ethers.

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and nitrile gloves.[10]
- Handling: Use in a well-ventilated area or a chemical fume hood to avoid inhalation of any potential vapors. Avoid contact with skin and eyes.[10]
- Storage: Store in a tightly sealed container in a cool, dry place away from strong oxidizing agents.[11]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[10]

Conclusion

The structural analysis of **(3-Ethoxy-5-methyl-phenyl)-methanol** is a systematic process that relies on the synergistic application of NMR, MS, and I following the detailed protocols and interpretative frameworks outlined in this guide, researchers can confidently verify the identity and purity of their n foundational step is critical for ensuring the validity of any subsequent chemical or biological studies, embodying the principles of scientific rigor and t development and chemical research.

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